

# N-acetyl-D-pyroglutamic acid chemical structure

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## Compound of Interest

Compound Name: (2R)-1-acetyl-5-oxopyrrolidine-2-carboxylic acid  
Cat. No.: B13621614

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Technical Monograph: N-Acetyl-D-Pyroglutamic Acid

Content Type: Technical Guide & Chemical Profile Audience: Medicinal Chemists, Process Development Scientists, and Pharmacologists.

## Executive Summary

N-Acetyl-D-pyroglutamic acid (CAS 53971-11-2) is the N-acetylated derivative of D-pyroglutamic acid (5-oxoproline).<sup>[1]</sup> Unlike its ubiquitous L-isomer counterpart—which is a metabolic intermediate in the

-glutamyl cycle—the D-isomer is primarily utilized as a robust chiral building block in the synthesis of peptidomimetics and anticonvulsant agents.

The N-acetyl group attached to the lactam nitrogen confers unique chemical reactivity.<sup>[1]</sup> It transforms the stable lactam into an acyl-lactam (cyclic imide), significantly lowering the pKa of the ring system and activating the carbonyls toward nucleophilic attack. This guide details the structural characterization, synthesis via kinetic resolution, and the specific reactivity profile that distinguishes this compound from simple pyroglutamic acid.

## Chemical Identity & Structural Properties

The molecule features a rigid pyrrolidinone ring with two carbonyl centers: the C5 lactam carbonyl and the exocyclic N-acetyl carbonyl.<sup>[1]</sup> The "D" designation refers to the ngcontent-ng-c2699131324="" \_nghost-ng-c2339441298="" class="inline ng-star-inserted">

-absolute configuration at the chiral center (C2).

Table 1: Physicochemical Profile

| Property               | Data                                                                                                                        |
|------------------------|-----------------------------------------------------------------------------------------------------------------------------|
| Systematic Name        | (2R)-1-acetyl-5-oxopyrrolidine-2-carboxylic acid                                                                            |
| Common Name            | N-Acetyl-D-pyroglutamic acid; Ac-D-pGlu-OH                                                                                  |
| CAS Registry Number    | 53971-11-2                                                                                                                  |
| Molecular Formula      | ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">                                      |
| Molecular Weight       | 171.15 g/mol                                                                                                                |
| Chirality              | D-isomer (R-configuration)                                                                                                  |
| Melting Point          | 103–105 °C (lit.) <sup>[2]</sup> <sup>[3]</sup>                                                                             |
| Solubility             | Soluble in water, ethanol, DMSO; sparingly soluble in ether.                                                                |
| Key Structural Feature | Exocyclic N-Acetylation: Creates an imide-like resonance, increasing electrophilicity at the ring carbonyls. <sup>[1]</sup> |

## Synthesis & Production Protocols

High-purity N-Acetyl-D-pyroglutamic acid is rarely isolated directly from biological sources.<sup>[1]</sup> The most authoritative industrial method involves chemical acetylation followed by enzymatic kinetic resolution. This ensures high enantiomeric excess (ee), which is critical for pharmaceutical applications.

## Protocol A: Chemical Acetylation (Precursor Synthesis)

Direct acetylation of D-pyroglutamic acid is possible but often requires harsh conditions due to the weak nucleophilicity of the amide nitrogen.

Reagents: D-Pyroglutamic acid, Acetic Anhydride (ngcontent-ng-c2699131324="" \_ngghost-ng-c2339441298="" class="inline ng-star-inserted">

), catalytic

. Mechanism: The reaction proceeds via O-acetylation of the lactam carbonyl followed by O-to-N acyl migration, or direct N-acylation under forcing conditions.

## Protocol B: The "Gold Standard" Kinetic Resolution (Self-Validating System)

Rationale: Synthesizing the racemic mixture (DL) is cost-effective.[1] The separation is achieved using Porcine Kidney Acylase I, which selectively hydrolyzes the L-isomer, leaving the desired N-acetyl-D-pyroglutamic acid intact.[1][2]

Step-by-Step Methodology:

- Substrate Preparation: Dissolve N-acetyl-DL-pyroglutamic acid (0.1 M) in phosphate buffer (pH 7.5).
- Enzyme Addition: Add Porcine Kidney Acylase I (EC 3.5.1.14).
- Incubation: Stir at 37°C. Monitor pH and maintain at 7.5 using 1M NaOH (the hydrolysis releases free acid, dropping pH).
- Termination: When base consumption plateaus (indicating ~50% conversion), quench the reaction by lowering pH to 2.0 with HCl.
- Separation (Critical Step):
  - The mixture now contains L-Pyroglutamic acid (hydrolyzed product) and N-Acetyl-D-pyroglutamic acid (unreacted substrate).[1]
  - Extract the acidified aqueous phase with Ethyl Acetate (

).

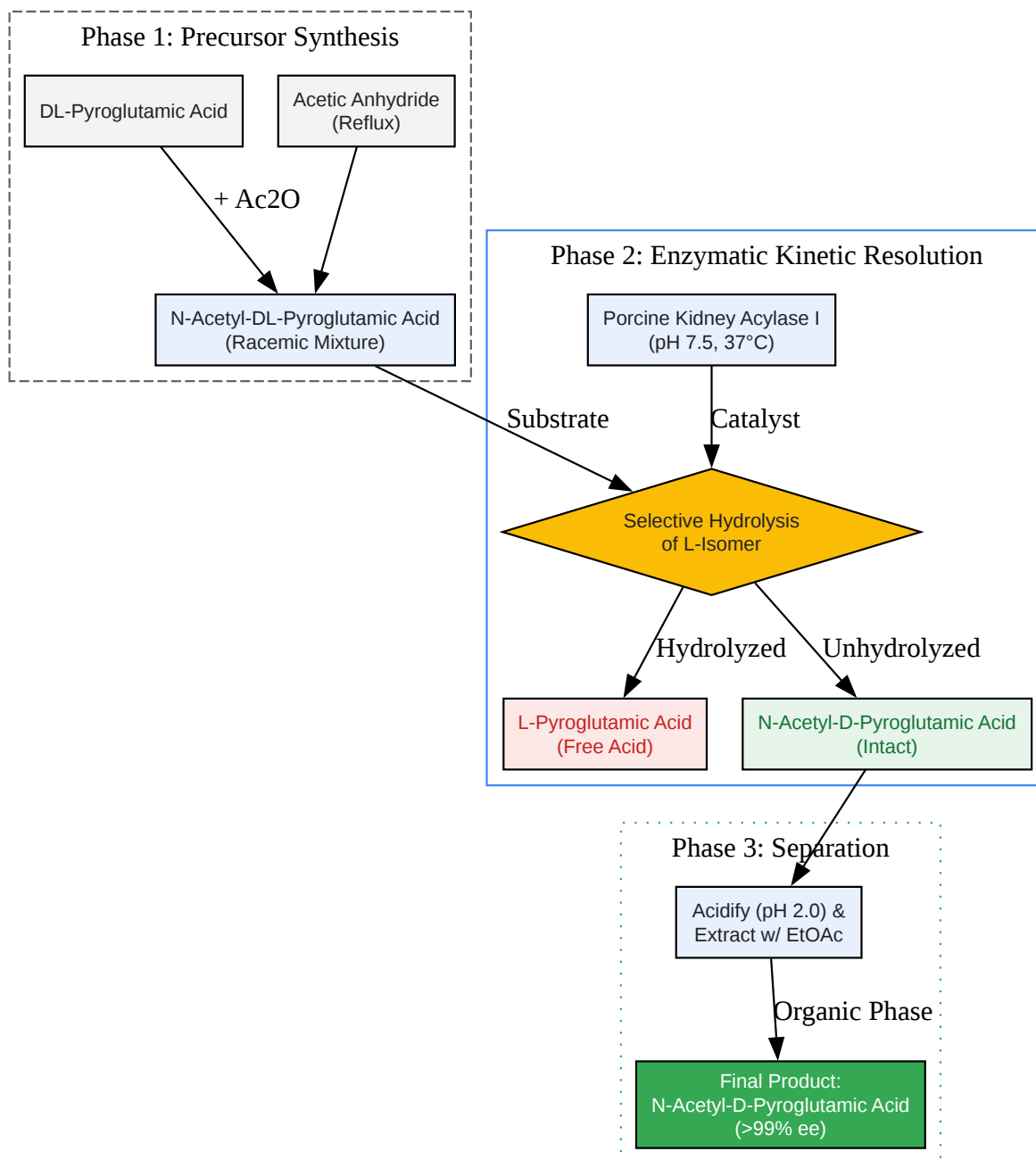
- Validation: The N-acetylated D-isomer partitions into the organic phase (ngcontent-ng-c2699131324="" \_ngghost-ng-c2339441298="" class="inline ng-star-inserted">

), while the free L-pyroglutamic acid remains in the aqueous phase due to its higher polarity and zwitterionic character at low pH.

- Purification: Dry the organic layer (   
 ), filter, and concentrate in vacuo to yield N-Acetyl-D-pyroglutamic acid. Recrystallize from Acetone/Hexane.

## Visualization: Synthesis & Resolution Workflow

The following diagram illustrates the logic flow from racemic starting material to the isolated D-isomer using the enzymatic resolution pathway.



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Caption: Workflow for the kinetic resolution of N-acetyl-D-pyroglutamic acid, utilizing the stereoselectivity of Acylase I to isolate the D-isomer from a racemic mixture.

## Reactivity & Stability Profile

Understanding the Acyl-Lactam Activation is crucial for using this compound effectively.<sup>[1]</sup>

- **Imide Character:** The N-acetyl group withdraws electron density from the lactam nitrogen.<sup>[1]</sup> This prevents the nitrogen lone pair from fully participating in resonance with the ring carbonyl (C5).
- **Consequence:** The C5 carbonyl becomes significantly more electrophilic than in unsubstituted pyroglutamic acid.
- **Hydrolysis Sensitivity:**
  - **Neutral pH:**<sup>[1]</sup> Stable.<sup>[4][5][6]</sup>
  - **Basic pH:** Rapid ring opening occurs to form N-acetyl-D-glutamic acid.<sup>[1]</sup> This is faster than the deacetylation of the nitrogen.
  - **Nucleophilic Attack:**<sup>[1]</sup> The ring is susceptible to attack by amines, making it a useful intermediate for opening the ring to form D-glutamine derivatives.

Table 2: Spectral Characteristics (Diagnostic)

| Technique | Diagnostic Signal                                                                                                          | Interpretation                                                                     |
|-----------|----------------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------|
| 1H NMR    | ngcontent-ng-c2699131324=""<br>_nghost-ng-c2339441298=""<br>class="inline ng-star-inserted"><br><br>2.45 ppm (s, 3H)       | Acetyl methyl group (<br>). Distinct from solvent peaks.                           |
| 1H NMR    | ngcontent-ng-c2699131324=""<br>_nghost-ng-c2339441298=""<br>class="inline ng-star-inserted"><br><br>4.60–4.75 ppm (dd, 1H) | -proton (C2). Shifted downfield due to N-acylation compared to pGlu (~4.2 ppm).[1] |
| 13C NMR   | ngcontent-ng-c2699131324=""<br>_nghost-ng-c2339441298=""<br>class="inline ng-star-inserted"><br><br>~174 ppm (COOH)        | Carboxylic acid carbon.                                                            |
| 13C NMR   | ~170 ppm (N-CO-<br>)                                                                                                       | Exocyclic acetyl carbonyl.                                                         |
| 13C NMR   | ~168 ppm (Ring C=O)                                                                                                        | Lactam carbonyl. Note the proximity to the acetyl carbonyl signal.                 |

## Applications in Drug Development

1. Chiral Building Block: N-Acetyl-D-pyroglutamic acid serves as a rigid chiral scaffold.[1][5] The "D" configuration is resistant to endogenous peptidases, making it ideal for designing metabolically stable peptidomimetics.

2. Anticonvulsant Research: Derivatives of N-acetyl-pyroglutamic acid have been investigated for anticonvulsant activity.[1][2] The structure mimics the constrained conformation of glutamate (the primary excitatory neurotransmitter), potentially acting as a modulator at glutamate receptors or transporters.

3. Resolution Agent: While less common than the L-isomer, the D-acid can be used to resolve racemic amines via diastereomeric salt formation, particularly when the L-isomer fails to yield crystalline salts.[1]

## References

- Chenault, H. K., et al. (1989). "Kinetic resolution of unnatural and rarely occurring amino acids: enantioselective hydrolysis of N-acyl amino acids catalyzed by acylase I." *Journal of the American Chemical Society*, 111(16), 6354–6364. [1][2]
- Malawska, B., et al. (2001). "Amino Acid Derivatives with Anticonvulsant Activity." [2] *Chemical and Pharmaceutical Bulletin*, 49(6), 629–634.
- PubChem. (n.d.). "N-Acetyl-D-pyroglutamic acid (Compound)." National Center for Biotechnology Information.
- LookChem. (n.d.). "CAS 53971-11-2 Product Details."

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## Sources

- 1. CAS 98-79-3: L-Pyroglutamic acid | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 2. Ac-pGlu-OH - CAS号 53971-11-2 - 摩熵化学 [[molaid.com](https://molaid.com)]
- 3. Pyroglutamic acid - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 4. [chemimpex.com](https://chemimpex.com) [[chemimpex.com](https://chemimpex.com)]
- 5. [lookchem.com](https://lookchem.com) [[lookchem.com](https://lookchem.com)]
- 6. [lookchem.com](https://lookchem.com) [[lookchem.com](https://lookchem.com)]
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